

Application Notes and Protocols for UNC6934 and its Negative Control UNC7145

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Compound of Interest

Compound Name: UNC6934

Cat. No.: B15588771

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Introduction

UNC6934 is a potent and selective chemical probe that targets the N-terminal PWWP domain of the histone methyltransferase NSD2 (Nuclear Receptor Binding SET Domain Protein 2), also known as MMSET or WHSC1.[1][2][3] NSD2 is the primary enzyme responsible for histone H3 lysine 36 dimethylation (H3K36me2), a key epigenetic mark associated with active gene transcription.[1][4] **UNC6934** competitively binds to the H3K36me2 binding pocket of the NSD2 PWWP1 domain, thereby antagonizing its interaction with nucleosomes.[1][5][6] A key cellular consequence of **UNC6934** treatment is the relocalization of NSD2 from the chromatin to the nucleolus.[1][3]

UNC7145 is a structurally related, inactive analog of **UNC6934** and serves as an ideal negative control for experiments.[1][2][7] The only structural difference is the replacement of a cyclopropyl group in **UNC6934** with an isopropyl group in UNC7145, which ablates its binding to the NSD2 PWWP1 domain.[5] The use of UNC7145 alongside **UNC6934** is critical for distinguishing on-target effects from potential off-target or compound-specific artifacts.

These application notes provide detailed protocols for utilizing **UNC6934** and UNC7145 in cell-based assays to study NSD2 biology and function.

Data Presentation

Table 1: In Vitro and Cellular Activity of UNC6934 and UNC7145

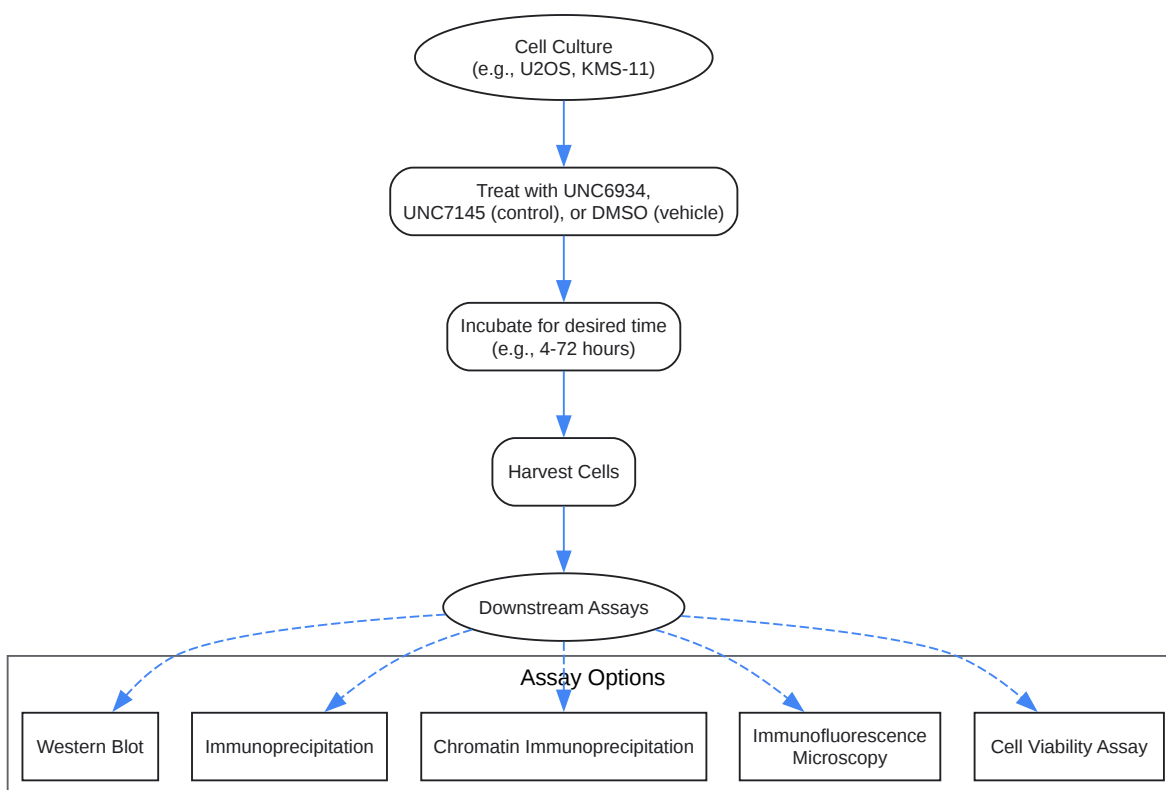
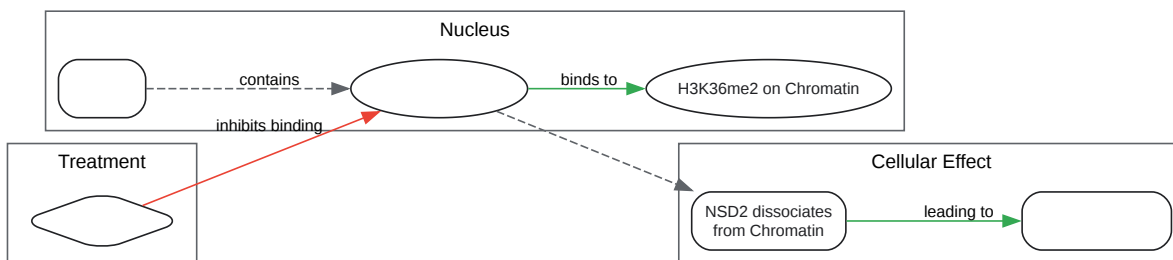
Parameter	UNC6934	UNC7145	Assay Type	Notes
Binding Affinity (Kd)	80 ± 18 nM[2]	Inactive[2]	Surface Plasmon Resonance (SPR)	Direct binding to NSD2-PWWP1 domain.
Biochemical IC50	104 ± 13 nM[7]	> 20 µM[5]	AlphaScreen	Inhibition of NSD2-PWWP1 binding to H3K36me2 nucleosomes.
Cellular EC50	1.23 ± 0.25 µM[7]	Inactive[7]	NanoBRET (U2OS cells)	Disruption of NSD2-PWWP1 interaction with histone H3.3 in live cells.
Cellular Target Engagement	Selective for NSD2[7]	No significant protein displacement[7]	Chemical Proteomics (KMS-11 lysates)	UNC6934 selectively pulls down NSD2.

Table 2: Selectivity Profile of UNC6934 and UNC7145

Target Family	UNC6934	UNC7145	Assay Type	Notes
PWWP Domains	Selective for NSD2-PWWP1 over 15 other human PWWP domains[7][8]	Inactive against all tested PWWP domains[7]	Differential Scanning Fluorimetry (DSF)	Tested at 100 μ M.
Methyltransferases	No inhibition of 33 tested methyltransferases, including NSD1, NSD2, NSD3, and SETD2[7][8]	Inactive against all tested methyltransferases[7]	Radiometric Assay	Tested at 1 and 10 μ M.
CNS Receptors/Transporters	$K_i = 1.4 \pm 0.8 \mu$ M for serotonin transporter[7][8]	Not reported	Radioligand Binding Assay	Profiled against a panel of 90 targets.

Signaling Pathway and Experimental Workflow

Below are diagrams illustrating the mechanism of action of **UNC6934** and a general experimental workflow for its use.



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